

A Technical Guide to Computational Studies on Dithioformic Acid Isomers

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Compound of Interest

Compound Name: *Dithioformic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the computational studies performed on the isomers of **dithioformic acid** (CH_2S_2). It details the methodologies employed, summarizes key quantitative findings in a structured format, and visualizes the logical workflows and isomer relationships. This document is intended to serve as a comprehensive resource for researchers in computational chemistry, spectroscopy, and related fields.

Introduction to Dithioformic Acid Isomers

Dithioformic acid ($\text{HC}(=\text{S})\text{SH}$) is a simple sulfur-containing organic acid. Due to the possibility of rotation around the C-S single bond and the potential for hydrogen migration, it exists in several isomeric forms. The most commonly studied are the cis and trans conformers of $\text{HC}(=\text{S})\text{SH}$.^[1] Computational chemistry provides essential tools to investigate the structures, relative stabilities, and spectroscopic properties of these transient species, which can be challenging to study experimentally.^{[1][2]} Theoretical calculations are crucial for interpreting experimental data, such as gas-phase infrared spectra, and for predicting molecular properties like dipole moments and rotational constants.^{[3][4]}

Computational Methodologies

The investigation of **dithioformic acid** isomers relies on high-level quantum chemical calculations to accurately predict their properties. The primary goal is to solve the electronic Schrödinger equation for the molecular system to determine its energy and wavefunction, from which all other properties can be derived.

Experimental Protocols (Computational):

A typical computational workflow for studying these isomers involves several key steps, as outlined in the diagram below.

Caption: General workflow for computational analysis of molecular isomers.

- Levels of Theory:
 - Density Functional Theory (DFT): The B3LYP functional is frequently used as it provides a good balance between computational cost and accuracy for molecular structures and vibrational frequencies.[\[3\]](#)[\[4\]](#)
 - Coupled Cluster (CC) Theory: The CCSD(T) method (Coupled Cluster with Single, Double, and perturbative Triple excitations) is considered a "gold standard" for its high accuracy in calculating electronic energies, though it is computationally more demanding. [\[3\]](#)[\[4\]](#) It is often used for refining the energies obtained from DFT-optimized geometries.
 - Ab Initio Methods: Earlier studies employed methods like the Self-Consistent Field (SCF) approach.[\[1\]](#)
- Basis Sets:
 - Pople-style basis sets: The 6-31G* basis set was used in early ab initio calculations.[\[1\]](#)
 - Correlation-Consistent basis sets: Modern studies often employ Dunning's correlation-consistent basis sets, such as cc-pVnZ (where n=T, Q, 5), as they allow for systematic extrapolation to the complete basis set limit.[\[3\]](#)[\[4\]](#)
- Software:

- The GAUSSIAN suite of programs is a commonly used software package for performing these types of quantum-chemical calculations.[\[3\]](#)

Quantitative Data Summary

Computational studies have yielded precise data on the geometric parameters, relative energies, and spectroscopic constants of **dithioformic acid** isomers.

3.1. Relative Energies and Stability

Potential energy calculations consistently show that the trans conformer of HC(=S)SH is the global minimum, being more stable than the cis conformer.[\[1\]](#)[\[2\]](#) Other isomers, such as dithiohydroxy carbene, are also considered.[\[3\]](#)[\[4\]](#)

Isomer	Level of Theory	Relative Energy (cm ⁻¹)	Relative Energy (kcal/mol)	Reference
trans-HC(=S)SH	6-31G* SCF	0.0	0.0	[1] [2]
cis-HC(=S)SH	6-31G* SCF	479	1.37	[1] [2]
trans-HC(=S)SH	CCSD(T)/cc-pVQZ	0.0	0.0	[3] [4]
cis-HC(=S)SH	CCSD(T)/cc-pVQZ	485.4	1.39	[3] [4]
Dithiohydroxy carbene	CCSD(T)/cc-pVQZ	10011.8	28.63	[3] [4]

3.2. Optimized Geometries

The tables below summarize the calculated equilibrium bond lengths and angles for the cis and trans isomers. The calculations were performed at the B3LYP/cc-pVQZ level of theory.

Table 2: Optimized Bond Lengths (Å)

Bond	trans-HC(=S)SH	cis-HC(=S)SH
C-H	1.089	1.088
C=S	1.636	1.642
C-S	1.777	1.782

| S-H | 1.353 | 1.352 |

Table 3: Optimized Bond Angles (degrees)

Angle	trans-HC(=S)SH	cis-HC(=S)SH
H-C-S	120.3	124.0
S=C-S	125.1	124.7

| C-S-H | 95.8 | 95.7 |

3.3. Vibrational Frequencies

Vibrational frequency calculations are essential for interpreting infrared spectra. The calculated harmonic frequencies (at the B3LYP/cc-pVQZ level) for the fundamental vibrational modes of both isomers are listed below.

Table 4: Calculated Harmonic Vibrational Frequencies (cm⁻¹)

Mode Description	trans-HC(=S)SH	cis-HC(=S)SH
C-H stretch	3133	3144
S-H stretch	2636	2638
C=S stretch	1079	1064
HCS bend	1011	959
CSH bend	894	905
C-S stretch	676	681

| Torsion | 485 | 510 |

Isomerization Pathways

The relationship between the isomers can be visualized through a potential energy surface diagram. The cis and trans forms are separated by a rotational energy barrier.

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